

Application Notes and Protocols for Pharmacokinetic Studies Using Penicillin V β -Sulfoxide-d3

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Compound of Interest

Compound Name: *Penicillin V β -Sulfoxide-d3*

Cat. No.: *B15555363*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Penicillin V, a widely used β -lactam antibiotic, is effective against a variety of bacterial infections.[1][2][3] Understanding its pharmacokinetic profile—absorption, distribution, metabolism, and excretion (ADME)—is crucial for optimizing dosing regimens and ensuring therapeutic efficacy.[2][4][5] The use of stable isotope-labeled internal standards in conjunction with liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the gold standard for quantitative bioanalysis in pharmacokinetic studies.[6][7] This approach significantly enhances accuracy and precision by correcting for variability in sample preparation and instrument response.[6][7][8]

This document provides detailed application notes and protocols for the use of Penicillin V β -Sulfoxide-d3 as an internal standard in the pharmacokinetic analysis of Penicillin V. Penicillin V β -Sulfoxide is a known metabolite of Penicillin V, and the deuterated (d3) form serves as an ideal internal standard due to its chemical similarity and mass difference from the unlabeled analyte.[9][10][11]

Physicochemical Properties

A summary of the physicochemical properties of Penicillin V and the internal standard, Penicillin V β -Sulfoxide-d3, is presented below.

Property	Penicillin V	Penicillin V β -Sulfoxide-d3 (Internal Standard)
Chemical Name	(2S,5R,6R)-3,3-dimethyl-7-oxo-6-(2-phenoxyacetamido)-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid	(2S,5R,6R)-3,3-di(methyl-d3)-7-oxo-6-(2-phenoxyacetamido)-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid 4-oxide (assumed deuteration)
Molecular Formula	C16H18N2O5S	C16H15D3N2O6S
Monoisotopic Mass	350.09 g/mol	369.12 g/mol (illustrative)
Chemical Structure	See Figure 1	See Figure 1

Note: The exact position of the deuterium labels on Penicillin V β -Sulfoxide-d3 may vary by manufacturer. The above table assumes deuteration on the methyl groups for illustrative purposes.

Experimental Protocols

In Vivo Study Design for Pharmacokinetic Profiling

A robust in vivo study is fundamental to obtaining meaningful pharmacokinetic data. The following protocol outlines a typical design for a study in a relevant animal model (e.g., rats or dogs).

Objective: To determine the pharmacokinetic profile of orally administered Penicillin V.

Materials:

- Penicillin V potassium salt

- Vehicle for oral administration (e.g., water or 0.5% methylcellulose)
- Animal model (e.g., male Sprague-Dawley rats, cannulated)
- Blood collection tubes (e.g., with K2EDTA anticoagulant)
- Metabolic cages for urine and feces collection

Procedure:

- Animal Acclimation: Acclimate animals to the housing conditions for at least one week prior to the study.
- Dosing: Administer a single oral dose of Penicillin V (e.g., 50 mg/kg) to fasted animals.
- Blood Sampling: Collect blood samples (approximately 0.25 mL) from the jugular vein cannula at the following time points: pre-dose (0), 0.25, 0.5, 1, 2, 4, 6, 8, 12, and 24 hours post-dose.
- Plasma Preparation: Immediately after collection, centrifuge the blood samples at 4°C and 1500g for 10 minutes to separate the plasma.[\[12\]](#)
- Sample Storage: Store plasma, urine, and feces samples at -80°C until bioanalysis.

Bioanalytical Method: LC-MS/MS Analysis of Penicillin V in Plasma

The following protocol details the quantification of Penicillin V in plasma samples using LC-MS/MS with Penicillin V β -Sulfoxide-d3 as an internal standard.

Materials:

- Plasma samples from the in vivo study
- Penicillin V analytical standard
- Penicillin V β -Sulfoxide-d3 (Internal Standard, IS)

- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Water, LC-MS grade
- 96-well plates
- Centrifuge

Procedure:

a. Preparation of Standard and Quality Control (QC) Samples:

- Prepare a stock solution of Penicillin V (1 mg/mL) in a suitable solvent (e.g., 50:50 ACN:water).
- Prepare a stock solution of Penicillin V β -Sulfoxide-d3 (1 mg/mL) in the same solvent.
- Prepare a working internal standard solution (e.g., 100 ng/mL) by diluting the IS stock solution.
- Prepare calibration standards by spiking blank plasma with the Penicillin V stock solution to achieve a concentration range of 1-1000 ng/mL.
- Prepare QC samples at low, medium, and high concentrations in the same manner.

b. Sample Preparation (Protein Precipitation):

- Aliquot 50 μ L of plasma samples, calibration standards, and QC samples into a 96-well plate.
- Add 10 μ L of the internal standard working solution to all wells except for the blank matrix samples.
- Add 200 μ L of cold acetonitrile to each well to precipitate proteins.^{[12][13]}
- Vortex the plate for 5 minutes.
- Centrifuge the plate at 4000 rpm for 10 minutes at 4°C.

- Transfer the supernatant to a new 96-well plate for LC-MS/MS analysis.

c. LC-MS/MS Conditions:

Parameter	Setting
LC System	High-performance liquid chromatography system
Column	C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Start at 5% B, linear gradient to 95% B over 5 minutes, hold for 1 minute, return to 5% B and re-equilibrate for 2 minutes.
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Column Temperature	40°C
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Penicillin V: 351.1 > 160.1; Penicillin V β-Sulfoxide-d3: 370.1 > 160.1 (illustrative)
Collision Energy	Optimized for each transition

Data Presentation

The following tables illustrate the expected data from a pharmacokinetic study.

Table 1: Calibration Curve for Penicillin V in Plasma

Concentration (ng/mL)	Analyte Peak Area	IS Peak Area	Peak Area Ratio (Analyte/IS)
1	1,250	500,000	0.0025
5	6,300	510,000	0.0124
10	12,800	505,000	0.0253
50	64,500	498,000	0.1295
100	130,000	502,000	0.2590
500	655,000	495,000	1.3232
1000	1,320,000	501,000	2.6347

Table 2: Plasma Concentration-Time Profile of Penicillin V

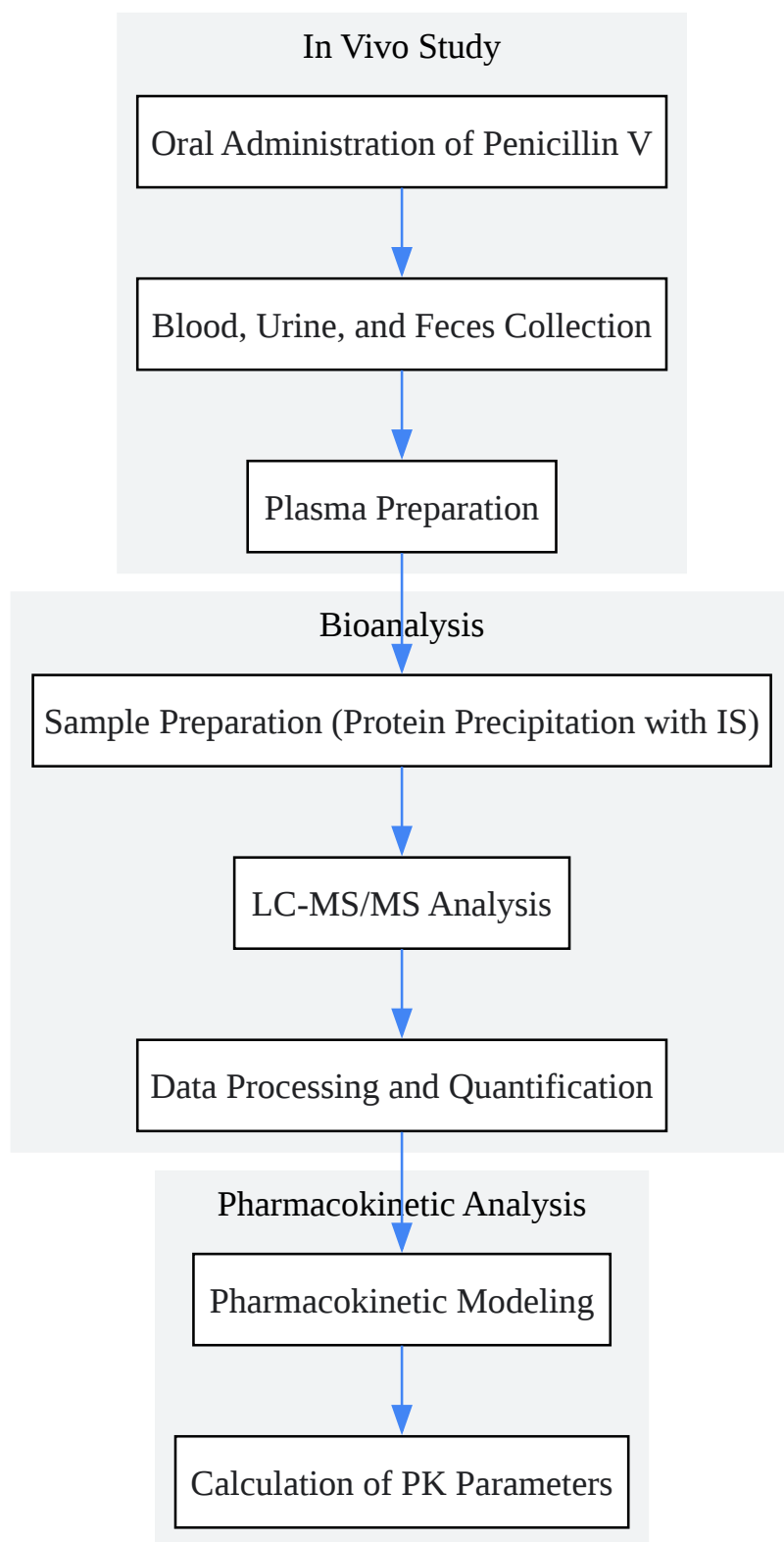
Time (hours)	Mean Plasma Concentration (ng/mL)	Standard Deviation
0.25	150.5	25.2
0.5	450.8	60.1
1	890.2	110.5
2	750.6	95.3
4	320.1	45.8
6	150.9	22.4
8	75.3	12.1
12	25.1	5.6
24	5.2	1.8

Table 3: Key Pharmacokinetic Parameters of Penicillin V

Parameter	Value	Unit
Cmax	890.2	ng/mL
Tmax	1.0	hour
AUC(0-t)	3500	ng $\cdot$ h/mL
AUC(0-inf)	3550	ng $\cdot$ h/mL
t _{1/2}	2.5	hours
CL/F	14.1	L/h/kg
Vd/F	50.3	L/kg

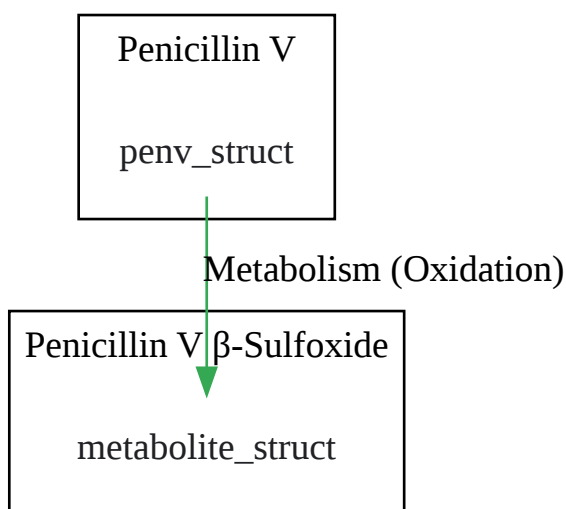
Cmax: Maximum plasma concentration; Tmax: Time to reach Cmax; AUC: Area under the concentration-time curve; t_{1/2}: Elimination half-life; CL/F: Apparent total clearance; Vd/F: Apparent volume of distribution.

Visualizations



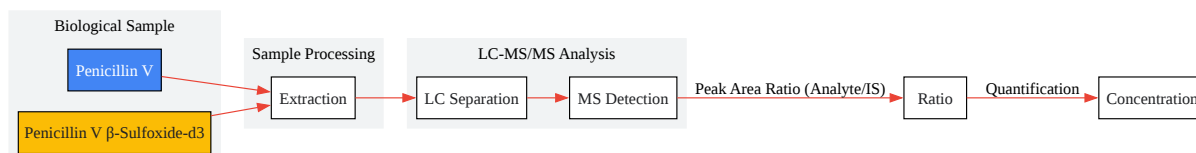
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Caption: Workflow for a pharmacokinetic study of Penicillin V.



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Caption: Metabolic pathway of Penicillin V to its β -sulfoxide metabolite.



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Caption: Role of the internal standard in bioanalytical quantification.

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